

spectroscopic data of 1-Nitroso-2-naphthol (IR, UV-Vis, NMR)

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Compound of Interest

Compound Name: 1-Nitroso-2-naphthol

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<An In-depth Technical Guide to the Spectroscopic Data of **1-Nitroso-2-naphthol**

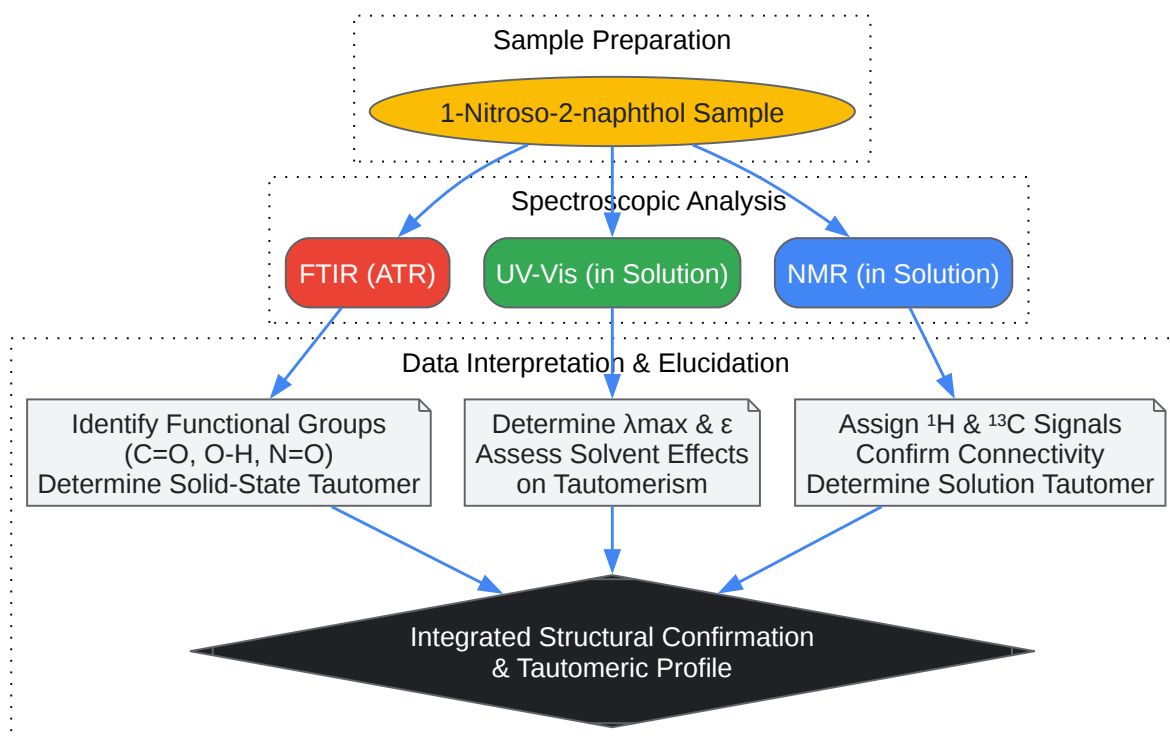
Introduction

1-Nitroso-2-naphthol, a yellowish-brown crystalline solid with the chemical formula $C_{10}H_7NO_2$, serves as a pivotal molecule in both analytical chemistry and industrial synthesis.[1][2] It is widely recognized as a sensitive chelating agent for the determination of metal ions and as an intermediate in the manufacturing of dyes.[2][3][4] The profound utility of this compound is intrinsically linked to its unique molecular structure. The presence of both a hydroxyl (-OH) and a nitroso (-NO) group on the naphthalene framework gives rise to a fascinating structural phenomenon known as tautomerism. This guide provides a comprehensive exploration of the spectroscopic characteristics of **1-nitroso-2-naphthol**, offering researchers, scientists, and drug development professionals the foundational data and interpretive insights required for its accurate identification, characterization, and quantification.

The Central Role of Tautomerism

A critical aspect that governs the spectroscopic behavior of **1-nitroso-2-naphthol** is its existence in a tautomeric equilibrium between two forms: the **1-nitroso-2-naphthol** form and the 1,2-naphthoquinone-1-oxime form. This equilibrium is not static; its position is influenced by the physical state (solid vs. solution) and the polarity of the solvent. Understanding this dynamic is paramount, as each tautomer presents a distinct set of functional groups, leading to different spectroscopic signatures. In the solid state and in many solutions, the quinone-oxime

form is often predominant.[3][5] This guide will dissect the spectroscopic data with constant reference to this crucial equilibrium.



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Caption: Workflow for the integrated spectroscopic analysis of **1-nitroso-2-naphthol**.

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